

Application Notes & Protocols for the Isolation of Carnosol from Rosmarinus officinalis

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Compound of Interest

Compound Name: *Harnosal*

Cat. No.: *B1239377*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Carnosol is a phenolic diterpene found in rosemary (*Rosmarinus officinalis*) that, along with carnosic acid, is a major contributor to the plant's antioxidant properties.^{[1][2]} These compounds are of significant interest to the food, cosmetic, and pharmaceutical industries.^{[3][4]} Carnosol is structurally related to carnosic acid and is often found alongside it in rosemary extracts.^{[4][5][6]} This document provides detailed protocols for the isolation of carnosol from *Rosmarinus officinalis*, summarizing quantitative data and experimental methodologies from published literature.

Data Presentation: Purity and Recovery of Carnosol

The following table summarizes the reported purity and recovery of carnosol from *Rosmarinus officinalis* using different isolation techniques.

Isolation Method	Starting Material	Purity (%)	Recovery (%)	Reference
Centrifugal Partition Chromatography	Crude Rosemary Extract	94.4 ± 0.9	94.8 ± 2.3	[1] [2] [7]
Column Chromatography	Rosemary Extract (Ethanol-water)	42-48 (combined with Carnosic Acid)	Not Reported	[3]

Experimental Protocols

This section details the methodologies for the extraction and purification of carnosol from *Rosmarinus officinalis*.

Protocol 1: Solvent Extraction of Carnosol from Dried Rosemary Leaves

This protocol describes a general method for obtaining a crude extract rich in carnosol and other phenolic diterpenes.

Materials and Reagents:

- Dried leaves of *Rosmarinus officinalis*
- Methanol (or ethanol, acetone)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Rotary evaporator
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Grinder or mill

Procedure:

- Preparation of Plant Material: Dry the freshly collected rosemary leaves in the dark to prevent degradation of light-sensitive compounds. Once dried, grind the leaves into a fine

powder using a grinder or mill.[\[10\]](#)

- Extraction:
 - Macerate the powdered rosemary leaves with methanol (a common solvent-to-solid ratio is 10:1 v/w) for 24 hours at room temperature with occasional stirring.
 - Alternatively, use ultrasound-assisted extraction by treating a suspension of the rosemary powder in methanol (e.g., 1.0 g in 20 mL) with ultrasound at 170 W and 50 kHz for 20 minutes.[\[10\]](#)
- Filtration: Separate the extract from the plant material by filtration through filter paper. Wash the residue with a small amount of the extraction solvent to ensure maximum recovery.
- Concentration: Concentrate the filtrate under reduced pressure using a rotary evaporator at a temperature not exceeding 40-50°C to obtain a crude extract.
- Storage: Store the crude extract at -20°C until further purification.

Protocol 2: Purification of Carnosol using Centrifugal Partition Chromatography (CPC)

This protocol describes a one-step purification method to obtain high-purity carnosol from a crude rosemary extract.[\[1\]](#)[\[2\]](#)

Materials and Reagents:

- Crude rosemary extract (containing carnosol and carnosic acid)
- Hexane
- Ethyl acetate
- Methanol
- Water
- Centrifugal Partition Chromatograph

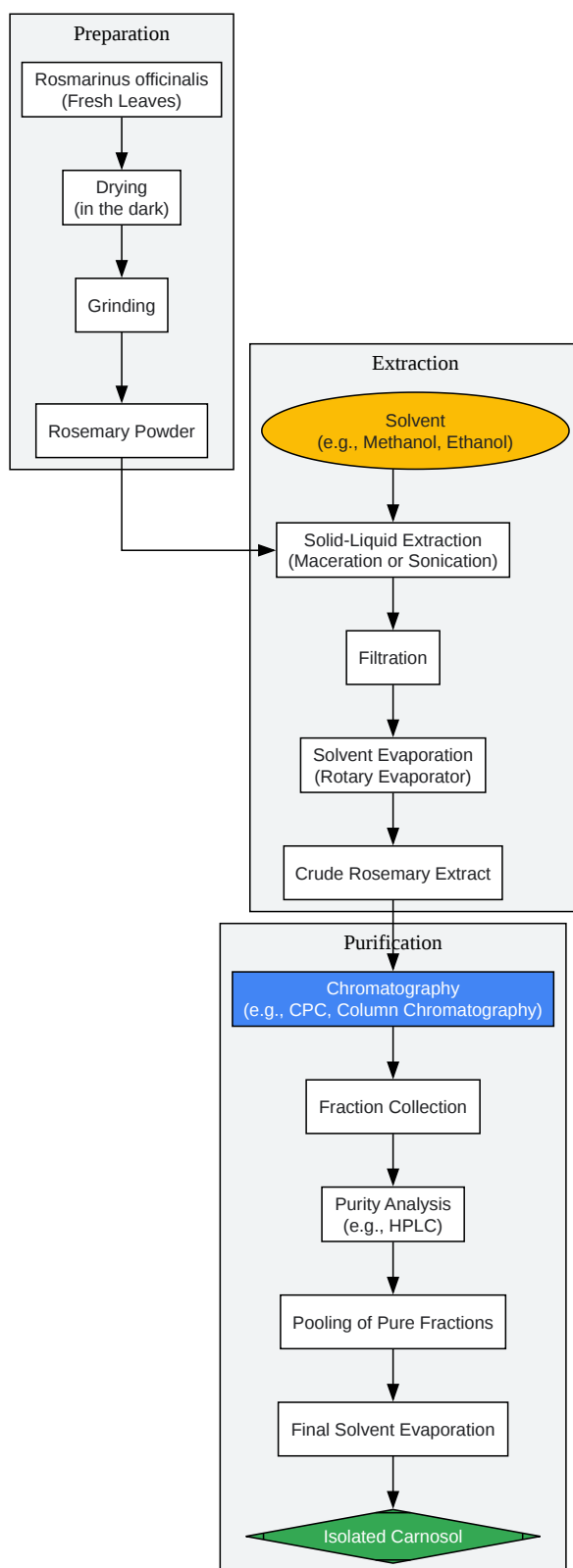
- Fraction collector
- HPLC system for analysis

Procedure:

- **Preparation of Two-Phase Solvent System:** Prepare a two-phase solvent system of hexane/ethyl acetate/methanol/water in a volumetric ratio of 3:2:3:2.^{[1][7]} Equilibrate the mixture in a separatory funnel and separate the two phases. The upper phase will serve as the stationary phase and the lower phase as the mobile phase.
- **CPC System Preparation:** Fill the CPC column with the stationary phase (upper phase).
- **Sample Preparation:** Dissolve a known amount of the crude rosemary extract (e.g., 900 mg) in a small volume of the mobile phase (lower phase).^{[1][7]}
- **Chromatographic Separation:**
 - Set the CPC to rotate at a specified speed (e.g., 1800 rpm).^{[1][7]}
 - Inject the prepared sample into the column.
 - Pump the mobile phase through the column at a constant flow rate.
 - Collect fractions using a fraction collector.
- **Fraction Analysis:** Analyze the collected fractions for the presence and purity of carnosol using an appropriate analytical technique, such as High-Performance Liquid Chromatography (HPLC).
- **Pooling and Concentration:** Pool the fractions containing pure carnosol and evaporate the solvent to obtain the isolated compound.

Visualization of the Isolation Workflow

The following diagram illustrates the general workflow for the isolation of carnosol from *Rosmarinus officinalis*.



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Caption: Workflow for the isolation of Carnosol from *Rosmarinus officinalis*.

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